

# 4-Bromobenzaldehyde- $^{13}\text{C}_6$ supplier and isotopic purity

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Bromobenzaldehyde- $^{13}\text{C}_6$

Cat. No.: B12408855

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An In-Depth Technical Guide to 4-Bromobenzaldehyde- $^{13}\text{C}_6$ : Suppliers, Isotopic Purity, and Quality Control

For researchers, scientists, and professionals in drug development, the use of stable isotope-labeled compounds is integral to a wide array of studies, from metabolic flux analysis to quantitative proteomics. 4-Bromobenzaldehyde- $^{13}\text{C}_6$ , with its uniformly labeled benzene ring, serves as a critical building block and internal standard. This technical guide provides a comprehensive overview of commercially available 4-Bromobenzaldehyde- $^{13}\text{C}_6$ , focusing on suppliers, isotopic purity, and detailed experimental protocols for its quality control.

## Suppliers and Specifications

The selection of a reliable supplier for isotopically labeled compounds is paramount to ensure the accuracy and reproducibility of experimental results. Key considerations include the stated isotopic and chemical purity, the availability of a Certificate of Analysis (CoA), and the supplier's quality management systems. Below is a summary of prominent suppliers and their product specifications for 4-Bromobenzaldehyde- $^{13}\text{C}_6$ .

Supplier	Product Name	CAS Number	Stated Isotopic Purity	Stated Chemical Purity	Additional Information
Shimadzu Chemistry & Diagnostics	[ <sup>13</sup> C <sub>6</sub> ]-4-Bromobenzaldehyde[1]	1037620-59-9	≥99% <sup>13</sup> C[1]	≥95%[1]	Certificate of Analysis available upon request. [1]
Eurisotop (a subsidiary of Cambridge Isotope Laboratories, Inc.)	4-BROMOBENZALDEHYDE (RING- <sup>13</sup> C <sub>6</sub> , 99%)[2]	1037620-59-9	99%[2]	95%[2]	Offers custom synthesis services.
MedChemExpress	4-Bromobenzaldehyde- <sup>13</sup> C <sub>6</sub> [3]	1037620-59-9	Refer to CoA[3]	Refer to CoA[3]	Intended for research use only.[3]
LGC Standards	4-Bromobenzaldehyde- <sup>13</sup> C <sub>6</sub> [4]	1037620-59-9	Not specified	Not specified	Provides certified reference materials.
BLD Pharm	4-Bromobenzaldehyde-1,2,3,4,5,6- <sup>13</sup> C <sub>6</sub> [5]	1037620-59-9	Not specified	Not specified	-

## Experimental Protocols for Quality Control

Upon receipt of 4-Bromobenzaldehyde-<sup>13</sup>C<sub>6</sub>, it is crucial to independently verify its identity, chemical purity, and isotopic enrichment. The following are detailed methodologies for these essential quality control experiments.

## Determination of Chemical and Isotopic Purity by High-Resolution Mass Spectrometry (HRMS)

High-resolution mass spectrometry is a powerful technique for confirming the molecular weight and determining the isotopic distribution of a labeled compound.

### Methodology:

- Sample Preparation:
  - Prepare a stock solution of 4-Bromobenzaldehyde- $^{13}\text{C}_6$  in a suitable solvent (e.g., acetonitrile or methanol) at a concentration of 1 mg/mL.
  - Dilute the stock solution to a final concentration of 1  $\mu\text{g/mL}$  in the same solvent.
- Instrumentation and Parameters:
  - Mass Spectrometer: A high-resolution mass spectrometer, such as an Orbitrap or TOF instrument, is required.
  - Ionization Source: Electrospray ionization (ESI) in positive or negative ion mode.
  - Mass Range: Scan a mass range that includes the expected masses of the labeled and any potential unlabeled or partially labeled species (e.g.,  $m/z$  150-250).
  - Resolution: Set the instrument to a high resolution ( $\geq 60,000$ ) to resolve the isotopic peaks.
  - Injection: Infuse the sample directly or via liquid chromatography.
- Data Analysis:
  - Acquire the full scan mass spectrum.
  - Identify the monoisotopic peak of the fully labeled 4-Bromobenzaldehyde- $^{13}\text{C}_6$  ( $[\text{}^{13}\text{C}_6\text{H}_5\text{BrO}+\text{H}]^+$  or  $[\text{}^{13}\text{C}_6\text{H}_5\text{BrO}-\text{H}]^-$ ).
  - Measure the relative intensities of the isotopic peaks corresponding to the unlabeled ( $M+0$ ), partially labeled ( $M+1$  to  $M+5$ ), and fully labeled ( $M+6$ ) species.

- Calculate the isotopic purity using the following formula:  $\text{Isotopic Purity (\%)} = (\text{Intensity of M+6 peak} / \text{Sum of intensities of all isotopic peaks}) \times 100$

## Determination of Isotopic Enrichment by Quantitative Nuclear Magnetic Resonance (qNMR) Spectroscopy

Quantitative  $^{13}\text{C}$  NMR spectroscopy provides a direct method for determining the isotopic enrichment at each carbon position.

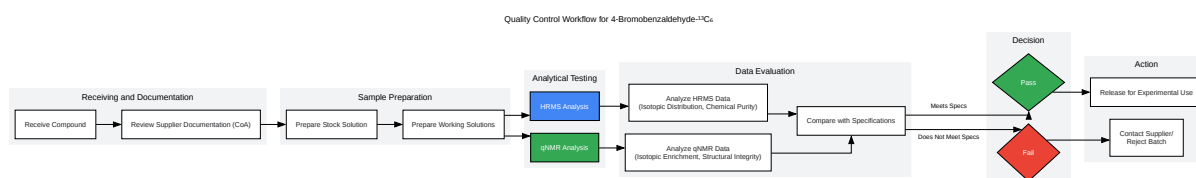
Methodology:

- Sample Preparation:
  - Accurately weigh approximately 10-20 mg of 4-Bromobenzaldehyde- $^{13}\text{C}_6$  and dissolve it in a deuterated solvent (e.g.,  $\text{CDCl}_3$  or  $\text{DMSO-d}_6$ ) in an NMR tube.
  - Add a known amount of an internal standard with a single, well-resolved resonance if absolute quantification is also desired.
- Instrumentation and Parameters:
  - NMR Spectrometer: A high-field NMR spectrometer (e.g., 400 MHz or higher).
  - Nucleus:  $^{13}\text{C}$ .
  - Pulse Sequence: A quantitative  $^{13}\text{C}$  NMR experiment with inverse-gated proton decoupling to suppress the Nuclear Overhauser Effect (NOE) and ensure accurate integration.
  - Relaxation Delay (d1): Set a long relaxation delay (at least 5 times the longest  $T_1$  of the carbon nuclei) to ensure full relaxation between scans.
  - Number of Scans: Acquire a sufficient number of scans to achieve a good signal-to-noise ratio.
- Data Analysis:
  - Process the  $^{13}\text{C}$  NMR spectrum, including Fourier transformation, phase correction, and baseline correction.

- Integrate the signals corresponding to the aromatic carbons of 4-Bromobenzaldehyde- $^{13}\text{C}_6$ .
- The presence of any small signals corresponding to the unlabeled compound at the natural abundance of  $^{13}\text{C}$  can be used to estimate the isotopic enrichment. The isotopic enrichment is calculated by comparing the integral of the  $^{13}\text{C}$ -labeled compound's signal to the sum of the integrals of both the labeled and unlabeled signals.

## Workflow for Quality Control of Isotopically Labeled 4-Bromobenzaldehyde- $^{13}\text{C}_6$

The following diagram illustrates a typical workflow for the quality control of a commercially procured isotopically labeled compound.



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Caption: Quality Control Workflow for 4-Bromobenzaldehyde- $^{13}\text{C}_6$ .

This comprehensive guide provides essential information for researchers utilizing 4-Bromobenzaldehyde- $^{13}\text{C}_6$ . By carefully selecting suppliers and implementing rigorous quality

control protocols, scientists can ensure the integrity of their isotopically labeled materials, leading to more reliable and reproducible experimental outcomes.

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- To cite this document: BenchChem. [4-Bromobenzaldehyde-13C6 supplier and isotopic purity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12408855#4-bromobenzaldehyde-13c6-supplier-and-isotopic-purity]

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